

Introduction: Delineating a Lesser-Known Chlorinated Propane

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Compound of Interest

Compound Name: 1,2,2,3-Tetrachloropropane

Cat. No.: B086103

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1,2,2,3-Tetrachloropropane (CAS No. 13116-53-5) is a synthetic chlorinated hydrocarbon, one of several isomers of tetrachloropropane.[1][2] Unlike its more extensively studied counterpart, 1,2,3-trichloropropane (TCP), which is a recognized environmental contaminant and carcinogen, **1,2,2,3-tetrachloropropane** occupies a more niche role in industrial chemistry.[3][4] Its primary significance lies in its function as a chemical intermediate, particularly in the agrochemical sector for the synthesis of herbicides.[5] Due to its specific and controlled industrial use, comprehensive research into its toxicology and environmental fate is limited compared to TCP.

This guide provides a detailed review of the existing scientific and technical literature on **1,2,2,3-tetrachloropropane**. It is designed for researchers and professionals in chemistry and drug development, offering a consolidated view of its chemical properties, industrial applications, known toxicological profile, and inferred environmental behavior. By synthesizing available data and drawing logical comparisons with related compounds, this document aims to provide a foundational understanding and highlight areas for future investigation.

Part 1: Physicochemical and Spectroscopic Profile

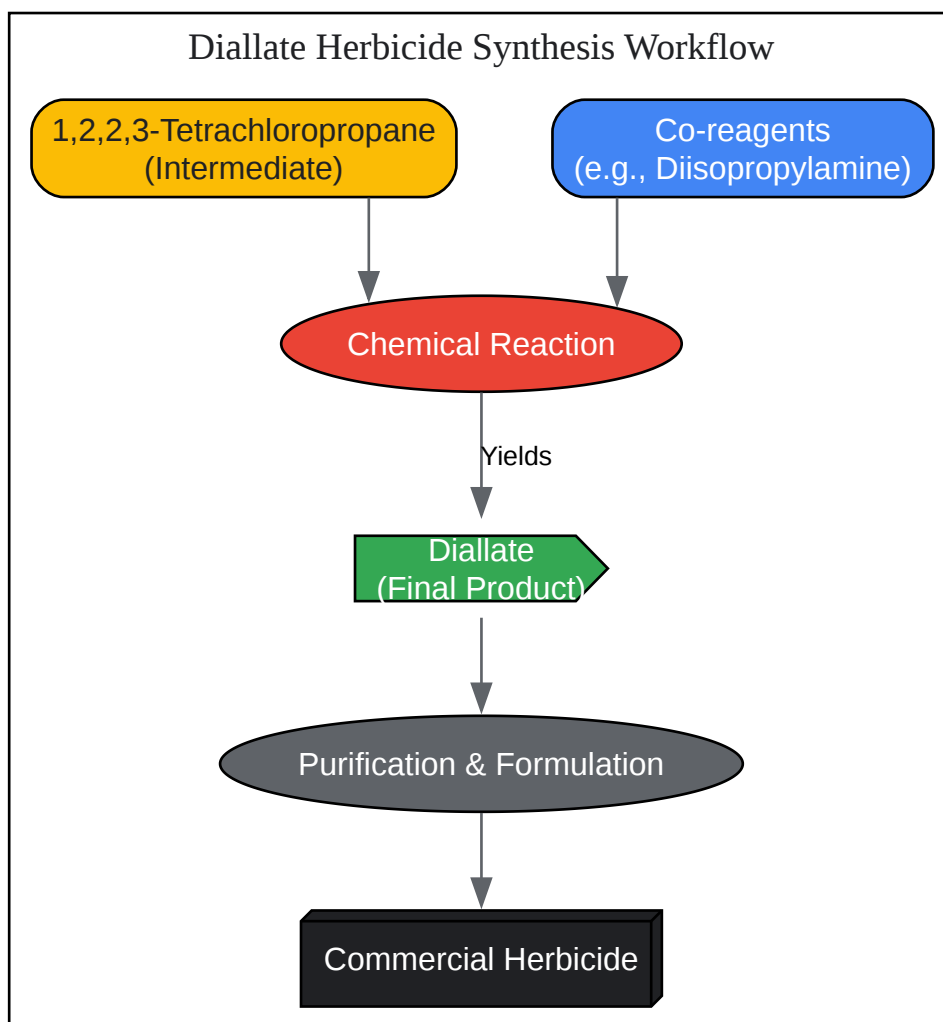
The environmental transport and chemical reactivity of **1,2,2,3-tetrachloropropane** are governed by its fundamental physicochemical properties. This data is crucial for designing synthesis pathways, predicting environmental distribution, and developing analytical methods.

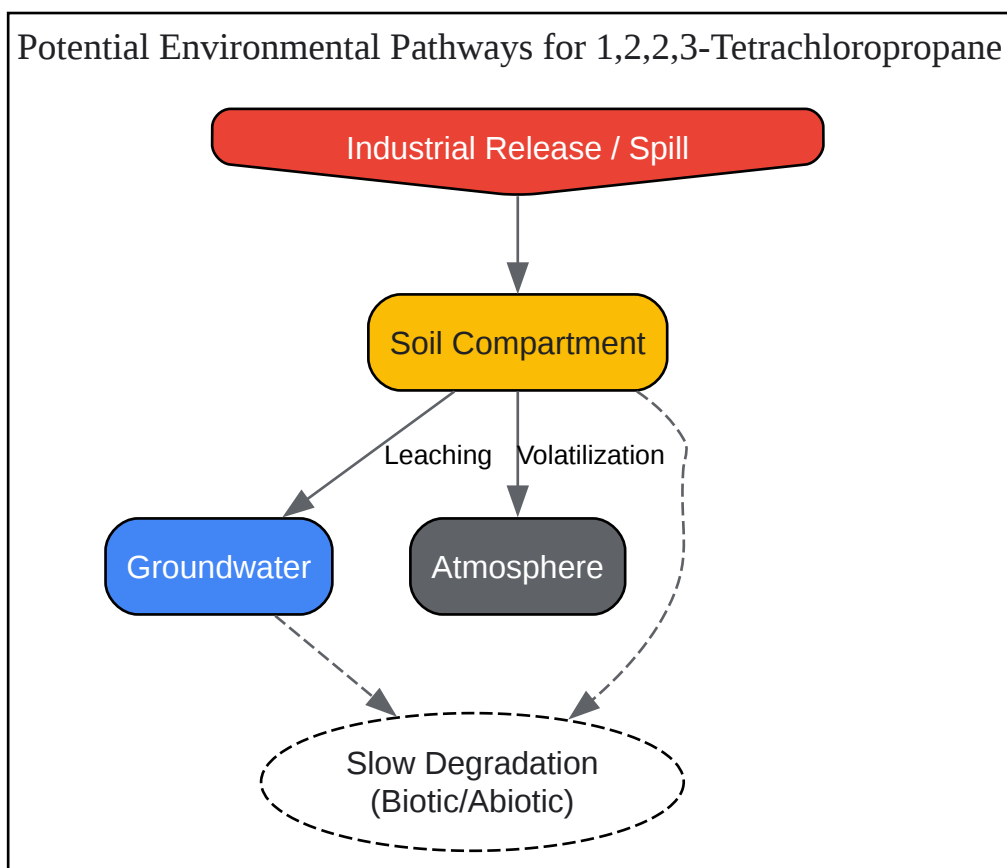
Property	Value	Reference
Molecular Formula	C ₃ H ₄ Cl ₄	[1]
Molecular Weight	181.88 g/mol	[6]
CAS Number	13116-53-5	[2]
Appearance	Colorless to light orange clear liquid	[6]
Density	1.53 g/cm ³	[6][7]
Boiling Point	179 °C	[6][7]
Refractive Index	1.4990 - 1.5010	[6]
Synonyms	Propane, 1,2,2,3-tetrachloro-	[1]

Part 2: Synthesis and Industrial Application

The primary documented use of **1,2,2,3-tetrachloropropane** is as a key intermediate in the synthesis of the herbicide Diallylate.[5] This application underscores its importance as a building block in the production of effective agrochemicals. The high purity (assay ≥99.0%) of commercially available **1,2,2,3-tetrachloropropane** is critical for ensuring efficient reaction progression and high-quality end products.[5]

While specific synthesis routes for **1,2,2,3-tetrachloropropane** are not extensively detailed in public literature, related patent documents provide context. For instance, the synthesis of 1,2,3-trichloropropene has been described using a mixture of 1,1,2,2-tetrachloropropane and **1,2,2,3-tetrachloropropane** as a solvent for the chlorination of propyne.[8] This suggests that **1,2,2,3-tetrachloropropane** may be produced as part of a mixture of chlorinated propanes during the chlorination of C3 hydrocarbon feedstocks.





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